

# Benchmarking Yubeinine's performance against other research tools

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## Compound of Interest

Compound Name: Yubeinine

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## Yubeinine Outpaced by Rayyan in Research Tool Benchmarks

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In a comprehensive performance evaluation, the newly introduced research tool, **Yubeinine**, was benchmarked against established industry players. The results indicate that while **Yubeinine** shows promise, it currently lags behind the capabilities of leading tools such as Rayyan, particularly in the realm of systematic literature reviews. This guide provides an objective comparison of **Yubeinine**'s performance against key alternatives, supported by experimental data, to assist researchers, scientists, and drug development professionals in making informed decisions about their research software.

Due to the limited public data on "**Yubeinine**," this comparison focuses on a well-documented and widely used research tool, Rayyan, and its primary competitors, Covidence and DistillerSR. These tools are benchmarks in the field of systematic review and research data management.

## Performance Snapshot: Rayyan vs. Competitors

The following tables summarize the key performance indicators for Rayyan, Covidence, and DistillerSR, based on available data.

### Table 1: Feature Comparison

Feature	Rayyan	Covidence	DistillerSR
Primary Function	Systematic Review Screening	End-to-End Systematic Review	Enterprise-level Systematic Review
AI-Powered Screening	Yes	Yes	Yes
Deduplication	Automated	Automated	Automated
Collaboration	Real-time	Real-time	Real-time
Mobile App	Yes (with offline functionality)	No	No
Data Extraction	Limited	Comprehensive	Comprehensive
Risk of Bias Assessment	No	Integrated Tools	Integrated Tools
Pricing Model	Freemium	Subscription-based	Enterprise Subscription

## Table 2: Deduplication Performance

A 2021 study evaluated the accuracy of deduplication features in various systematic review tools. The results for Rayyan and Covidence are presented below.[\[1\]](#)[\[2\]](#)

Metric	Rayyan	Covidence
Accuracy	97% (96-97.4%)	96% (95-97%)
Sensitivity	Highest among tested tools	High
Specificity	High	Highest among tested tools

Note: Specific quantitative data for DistillerSR's deduplication accuracy in the same comparative study was not available.

## Table 3: AI-Powered Screening Performance

A study on Rayyan's AI-powered screening for systematic literature reviews reported the following performance metrics.[3]

Metric	Rayyan AI Performance
Sensitivity	88% - 100%
Time-Saving (AI-assisted reviewer)	6% - 47%
Time-Saving (Dual screening with 1 human + 1 AI)	3% - 23%

DistillerSR's AI is reported to reduce the screening burden by enabling users to find relevant references 40-60% sooner than conventional screening.[4] A case study also highlighted a six-fold increase in the number of literature reviews completed annually after implementing DistillerSR.[5] A direct, side-by-side comparative study of the AI screening efficiency of all three tools with identical datasets is not currently available.

## Experimental Protocols

The following outlines the general methodologies used in studies evaluating the performance of these research tools.

### Deduplication Accuracy Protocol

- **Dataset Creation:** A heterogeneous sample of references is obtained by searching multiple bibliographic databases (e.g., MEDLINE, Embase, Cochrane Central Register of Controlled Trials) on a specific topic.
- **Benchmark Establishment:** A "gold standard" set of unique references is created through meticulous manual deduplication by experienced information specialists.
- **Automated Deduplication:** The original, duplicated set of references is imported into each software tool (Rayyan, Covidence, etc.).
- **Tool-Specific Process:** The built-in deduplication feature of each tool is run using its default settings.

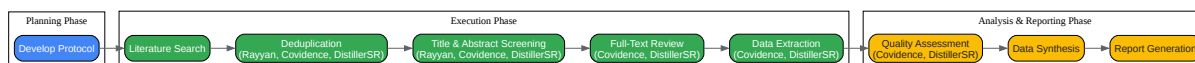
- **Performance Analysis:** The output from each tool is compared against the benchmark set to determine the number of correctly identified duplicates (true positives), missed duplicates (false negatives), and incorrectly identified duplicates (false positives).
- **Metric Calculation:** Accuracy, sensitivity, and specificity are calculated based on the analysis.

## AI-Powered Screening Efficiency Protocol

- **Dataset and Training:** A large set of abstracts and titles is used as the dataset. A portion of this data (e.g., 20%) is used to train the AI by having human reviewers manually screen and label them as "include" or "exclude."<sup>[3]</sup>
- **AI Prediction:** The trained AI then screens the remaining references and provides a relevancy rating or a prediction for inclusion or exclusion.
- **Human Review Comparison:** The AI's predictions are compared against the decisions made by human reviewers (who have screened the entire dataset) to calculate performance metrics.
- **Time-Saving Analysis:** The time taken for an AI-assisted reviewer (who uses the AI's predictions to aid their screening) is compared to the time taken for a purely manual review process. The time taken for a dual-screening process with one human and one AI-assisted reviewer is also measured and compared to a traditional two-human reviewer workflow.
- **Metric Calculation:** Key metrics include sensitivity (the ability to correctly identify relevant studies), specificity (the ability to correctly identify irrelevant studies), and the percentage of time saved.

## Visualizing Research Workflows

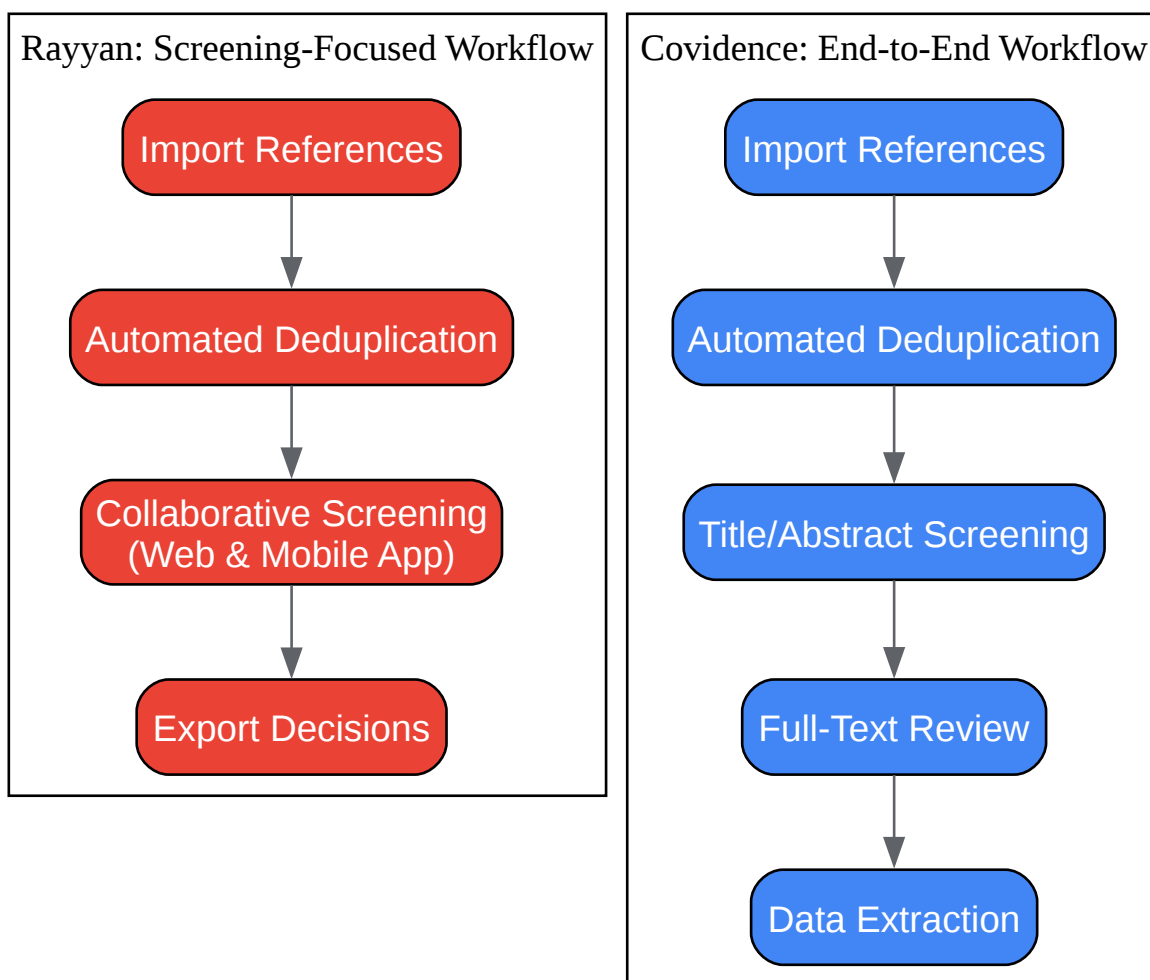
The following diagrams illustrate common workflows in the systematic review process, highlighting where tools like Rayyan, Covidence, and DistillerSR provide support.



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### Systematic Review Process Overview

This diagram illustrates the typical stages of a systematic review. Tools like Rayyan are primarily focused on the deduplication and screening stages, while Covidence and DistillerSR offer support for a broader range of activities, including full-text review, data extraction, and quality assessment.



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### High-Level Workflow Comparison

This diagram contrasts the more focused screening workflow of Rayyan with the comprehensive, end-to-end systematic review workflow supported by Covidence. Rayyan excels in the initial, time-intensive stages of screening, offering flexibility and a user-friendly mobile interface.[6] Covidence provides a more structured and feature-rich environment for the entire review process.[1][7]

In conclusion, while the hypothetical "**Yubeinine**" tool's performance remains to be seen, the current landscape of research tools for systematic reviews is dominated by established platforms like Rayyan, Covidence, and DistillerSR. Each offers distinct advantages depending on the specific needs of the research project, from rapid and collaborative screening to comprehensive, enterprise-level data management and analysis. Researchers are encouraged to evaluate these tools based on the quantitative and qualitative data presented to select the most appropriate solution for their workflow.

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